

Alafosfalin combination therapy protocols

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Compound Focus: Alafosfalin

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Antimicrobial Activity & Synergy Data

The following table summarizes key *in vitro* activity and combination therapy findings for **alafosfalin** against multi-drug resistant bacteria from a 2020 study [1].

Bacterial Strain (Number of Isolates)	Alafosfalin MIC ₉₀ (mg/L)	Synergy with Meropenem (FICI ≤0.5)	Key Findings
CPE (128)	4 mg/L	16/20 isolates	Good activity against most Enterobacterales; strongest against <i>E. coli</i> (MIC ₉₀ : 0.25 mg/L).
MRSA (37)	8 mg/L	Information Not Provided	Moderately active.
GRE (43)	>32 mg/L (for <i>E. faecium</i>)	Information Not Provided	Di-alanyl fosfalin showed significantly higher activity (MIC ₉₀ : 4 mg/L for <i>E. faecium</i>).

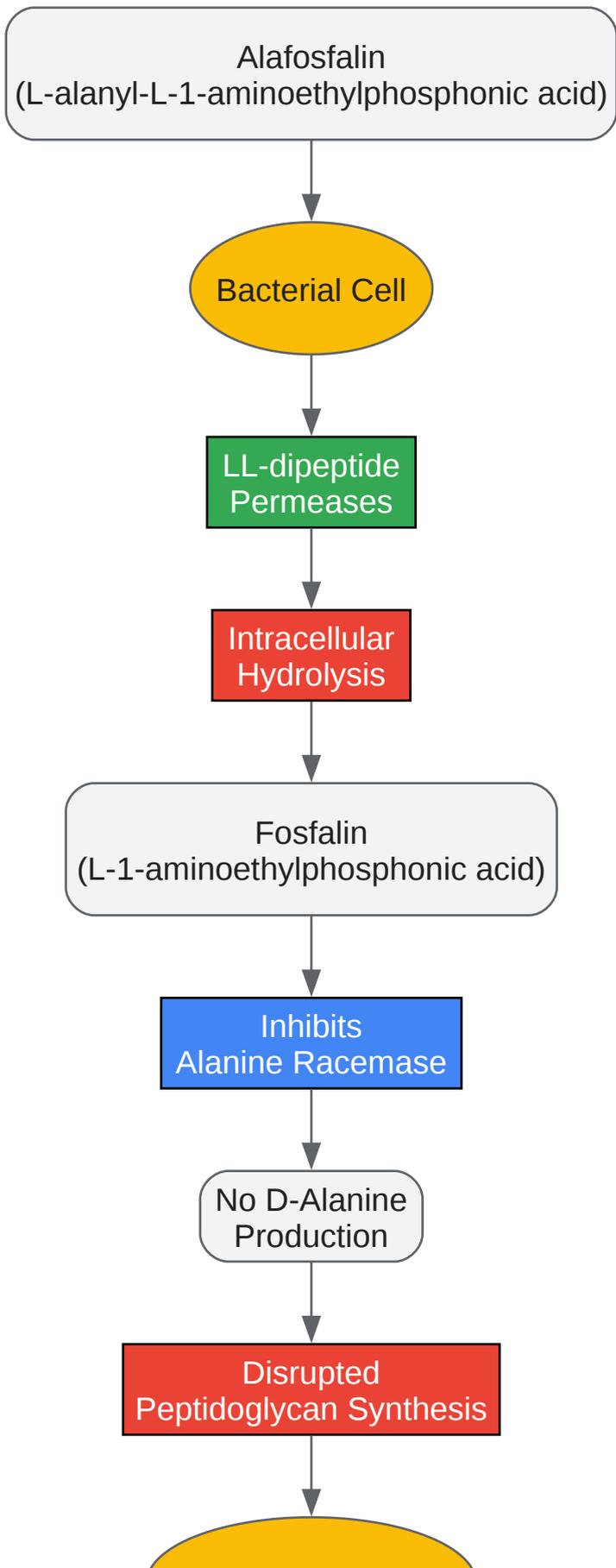
Experimental Protocol: Synergy Testing

The study that demonstrated synergy between **alafosfalin** and meropenem used a **checkerboard broth microdilution method** [1]. You can adapt this established methodology for your experiments.

- **Core Principle:** The method involves testing a range of concentrations for both antibiotics in a matrix format to find the Fractional Inhibitory Concentration Index (FICI).
- **Procedure Overview:**
 - **Prepare Antibiotic Stock Solutions:** Dilute **alafosfalin** and meropenem to desired concentrations.
 - **Create the Checkerboard:** In a 96-well microtiter plate, serially dilute **alafosfalin** along the rows and meropenem along the columns.
 - **Inoculate Bacteria:** Add a standardized suspension of the test bacterium (e.g., 5×10^5 CFU/mL) to each well.
 - **Incubate and Read:** Incubate the plate at 35°C for 16-20 hours. Determine the Minimum Inhibitory Concentration (MIC) of each drug alone and in combination.
 - **Calculate FICI:** Use the formula: $FICI = (MIC \text{ of drug A in combination} / MIC \text{ of drug A alone}) + (MIC \text{ of drug B in combination} / MIC \text{ of drug B alone})$.
- **Result Interpretation:** A FICI of ≤ 0.5 is interpreted as **synergy** [1].

Mechanism of Action Pathway

The antibacterial action of **alafosfalin** is a two-step process involving targeted delivery and inhibition of cell wall synthesis. The diagram below illustrates this mechanism.



Bacterial Cell Lysis

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*Diagram: Mechanism of Action of **Alafosfalin**. **Alafosfalin** enters bacterial cells via LL-dipeptide permeases. Inside the cell, it is hydrolyzed to release the active warhead, fosfalin. Fosfalin inhibits the enzyme alanine racemase, blocking the production of D-alanine, an essential building block for peptidoglycan in the cell wall. This leads to disrupted cell wall synthesis and ultimately causes bacterial cell lysis [1].*

Key Considerations for Researchers

- **Strain-Specific Activity:** **Alafosfalin**'s efficacy is highly species-dependent [1]. It shows excellent activity against *Escherichia coli* and *Enterobacter cloacae* but is less potent against *Proteus mirabilis* and *Salmonella* species. Always determine baseline MICs for your specific bacterial strains.
- **Explore Analogues:** If activity against certain Gram-positive bacteria like enterococci is a research focus, consider investigating **di-alanyl fosfalin**, which showed significantly greater potency than **alafosfalin** in recent studies [1].
- **Combination Rationale:** The observed synergy with meropenem suggests **alafosfalin** is a promising candidate for combination regimens [1]. This approach could help combat carbapenem-resistant pathogens.

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References

1. Phosphonopeptides Revisited, in an Era of Increasing ... [mdpi.com]

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